

8-Methylcinnoline: Structural Analysis, Synthesis, and Chemical Reactivity

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Compound of Interest

Compound Name: 8-Methylcinnoline

CAS No.: 5265-38-3

Cat. No.: B1613027

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Executive Summary

8-Methylcinnoline (CAS: 5265-38-3) is a bicyclic heteroaromatic compound belonging to the diazine family. It serves as a critical scaffold in medicinal chemistry, particularly in the development of ALK-5 (TGF- β type I receptor) inhibitors and agrochemical fungicides. Distinct from its isomer 8-methylquinoline, the presence of the 1,2-diazine (N=N) bond confers unique electronic properties, while the methyl group at the C8 position introduces significant steric hindrance at the N1 nitrogen, dictating regioselectivity in functionalization reactions.

Property	Data
IUPAC Name	8-Methylcinnoline
CAS Number	5265-38-3
Molecular Formula	C ₉ H ₈ N ₂
Molecular Weight	144.17 g/mol
SMILES	<chem>CC1=CC=CC2=CC=NN=C12</chem>
Core Scaffold	1,2-Benzodiazine (Cinnoline)

Chemical Identity & Structural Analysis[1][2][3]

The Cinnoline Scaffold

The cinnoline core consists of a benzene ring fused to a pyridazine ring.[1] The numbering system initiates at the nitrogen atom adjacent to the bridgehead carbon (N1) and proceeds counter-clockwise around the heterocyclic ring, then clockwise around the carbocyclic ring.

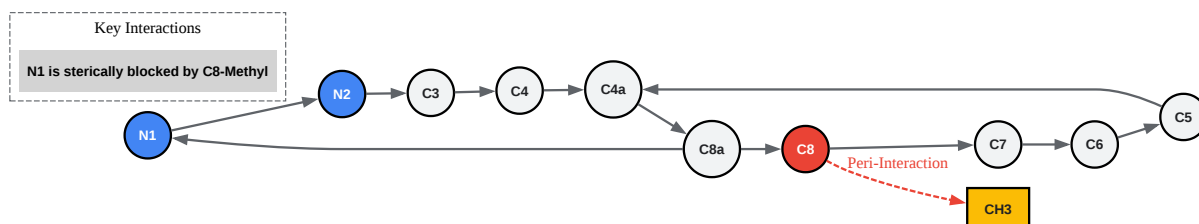
The "Peri" Effect

In **8-methylcinnoline**, the methyl group is located at position 8, which is the peri-position relative to the N1 nitrogen. This proximity creates a steric clash that significantly alters the reactivity profile compared to unsubstituted cinnoline.

- **Steric Shielding:** The Van der Waals radius of the methyl group obstructs the lone pair on N1.
- **Regioselectivity:** Electrophilic attack (e.g., alkylation) is energetically disfavored at N1 and occurs almost exclusively at N2.

Structural Visualization

The following diagram illustrates the numbering and the steric interaction region.



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Caption: Structural numbering of **8-methylcinnoline** highlighting the steric interaction between the C8-methyl group and N1.

Synthesis & Manufacturing Routes

The synthesis of **8-methylcinnoline** typically employs the Widman-Stoermer or Richter cyclization methodologies.[2] The choice of pathway depends on the availability of the ortho-substituted aniline precursor.

The Widman-Stoermer Cyclization

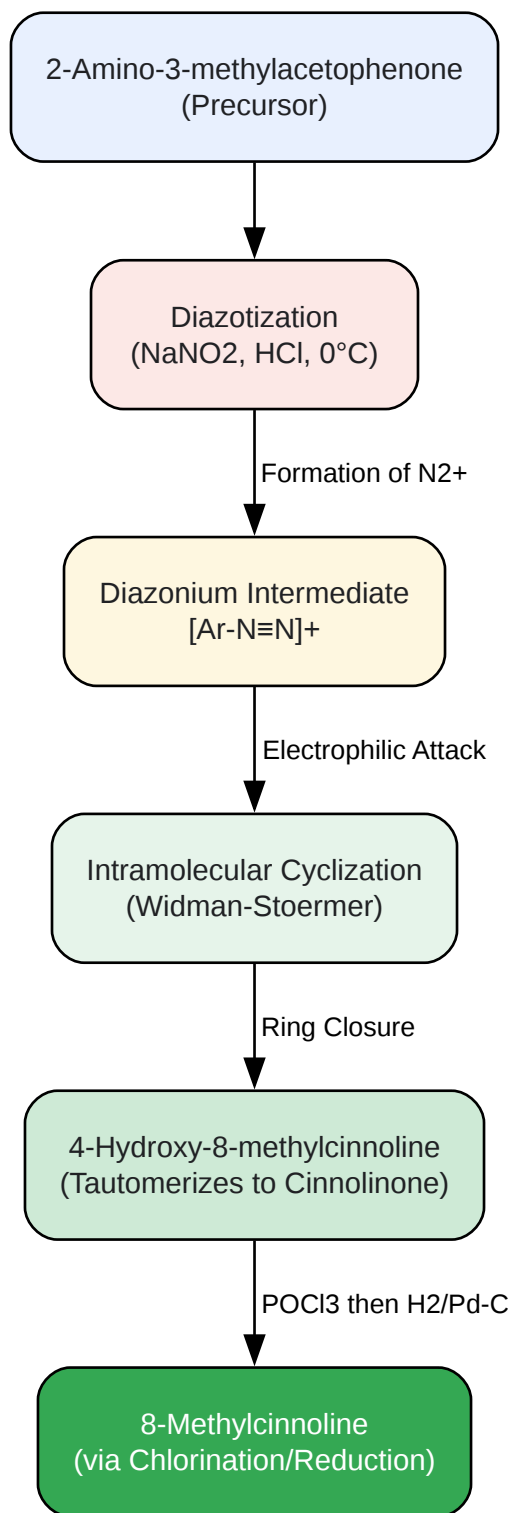
This is the most robust method for generating the cinnoline core. It involves the diazotization of an o-aminoalkenylbenzene. For **8-methylcinnoline**, the precursor is 2-amino-3-methylacetophenone (or the corresponding aldehyde for the unsubstituted C4 position).

Protocol Logic:

- **Precursor Selection:** The starting material must possess a methyl group ortho to the amine (to become C8-Me) and an acetyl/formyl group ortho to the amine (to form the C3-C4 bridge).
- **Diazotization:** Treatment with sodium nitrite (NaNO_2) and HCl generates the diazonium salt.

- Cyclization: The diazonium cation attacks the electron-rich enol form of the ketone/aldehyde, closing the pyridazine ring.

Synthetic Workflow Diagram



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Caption: Step-wise synthesis of **8-methylcinnoline** via the Widman-Stoermer route.

Physicochemical Properties & Analytical Profile

Accurate characterization of **8-methylcinnoline** requires understanding its spectral signature.

Property	Value / Characteristic	Notes
Molecular Weight	144.17 g/mol	Monoisotopic mass: 144.0687
Physical State	Solid (Low Melting)	Parent cinnoline mp: 39°C; 8-Me derivative likely higher.
Solubility	DMSO, Methanol, DCM	Limited solubility in water.
pKa	~2.5 (Conjugate acid)	Less basic than quinoline due to N-N electronegativity.
LogP	~2.2	Moderate lipophilicity suitable for CNS penetration.

NMR Spectroscopy Expectations

- ¹H NMR (CDCl₃):
 - Methyl Group: A distinct singlet integrating to 3H around δ 2.8 - 2.9 ppm. The downfield shift is due to the anisotropic effect of the aromatic ring.
 - H3 & H4: A characteristic pair of doublets (if C3/C4 are unsubstituted) in the aromatic region (δ 7.5 - 8.5 ppm).
 - H5, H6, H7: Multiplet patterns typical of a 1,2,3-trisubstituted benzene ring.

Reactivity & Pharmaceutical Applications[4][6][7][8][9][10]

Regioselective Alkylation

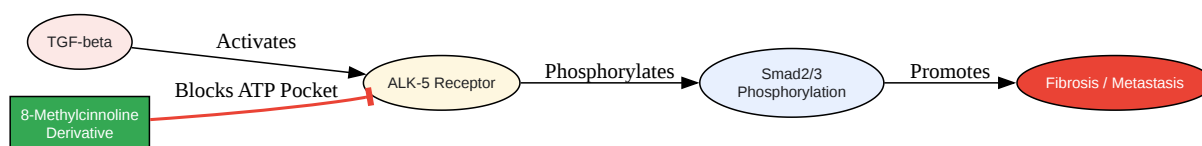
In drug discovery, functionalizing the nitrogen atoms is common for tuning solubility.

- Experiment: Methylation with Methyl Iodide (MeI).
- Outcome: Formation of the N2-methyl salt exclusively.[3]
- Mechanism: The C8-methyl group creates a "molecular wall," preventing the electrophile from approaching N1. This is a self-validating confirmation of the 8-methyl structure; if N1 alkylation occurs, the structure is likely not 8-substituted.

Medicinal Chemistry: ALK-5 Inhibition

8-Methylcinnoline derivatives have emerged as potent inhibitors of ALK-5 (Activin receptor-like kinase 5).

- Pathway: TGF- β signaling.[4]
- Therapeutic Goal: Inhibition of fibrosis and tumor metastasis.
- Role of 8-Me: The methyl group restricts conformational rotation when the scaffold is bound to the kinase ATP-pocket, improving selectivity over p38 MAP kinase.



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Caption: Mechanism of action for **8-methylcinnoline**-based ALK-5 inhibitors in the TGF- β pathway.

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